

In-Depth Technical Guide: 3-Amino-2,5-dichloropyridine

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Compound of Interest

Compound Name: 3-Amino-2,5-dichloropyridine

Cat. No.: B019286

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For Researchers, Scientists, and Drug Development Professionals

Core Compound Properties

3-Amino-2,5-dichloropyridine is a halogenated pyridine derivative with significant applications as a chemical intermediate in the pharmaceutical and agrochemical industries.^[1] Its distinct chemical structure, featuring an amino group and two chlorine atoms on a pyridine ring, makes it a versatile building block for the synthesis of more complex molecules.^[1]

A comprehensive summary of its key quantitative properties is provided in the table below.

Property	Value	Source
Molecular Formula	C5H4Cl2N2	^{[1][2][3][4]}
Molecular Weight	163.01 g/mol	^{[1][2][3]}
CAS Number	78607-32-6	^{[1][2][4][5]}
Melting Point	120-129 °C	^{[1][2][5]}
Appearance	Yellow to brown crystalline powder	^[1]
Purity	≥ 97%	^[5]
Storage Temperature	0-8 °C	^{[1][5]}

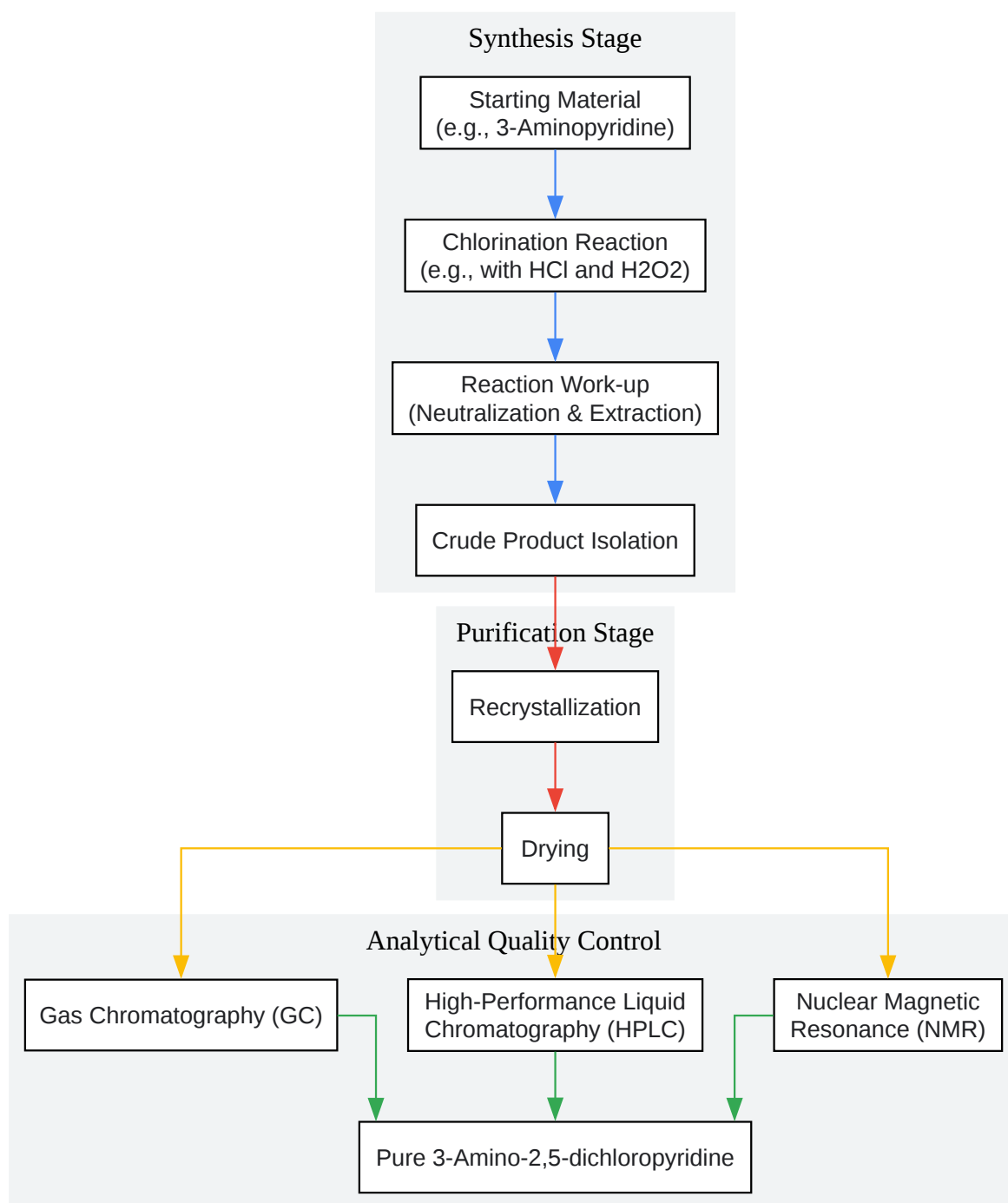
Applications in Research and Development

3-Amino-2,5-dichloropyridine is a crucial starting material in the synthesis of a variety of target molecules. Its primary applications lie in:

- **Pharmaceutical Research:** This compound serves as a key precursor in the development of novel pharmaceutical agents.^[1] The presence of the amino group and chlorine atoms allows for a range of chemical modifications, enabling the creation of diverse compound libraries for screening against various biological targets. It is particularly noted for its role in creating compounds that target specific biological pathways, which is fundamental to modern drug discovery.^[1]
- **Agrochemical Synthesis:** In the agricultural sector, **3-Amino-2,5-dichloropyridine** is an important intermediate for producing herbicides and insecticides.^[1] Its derivatives are designed to exhibit specific biocidal activities, contributing to crop protection and improved agricultural yields.^[1]

Generalized Experimental Workflow

While specific experimental protocols for the synthesis of **3-Amino-2,5-dichloropyridine** are proprietary and vary between manufacturers, a generalized workflow for its synthesis and quality control can be conceptualized. This involves the chlorination of a pyridine-based starting material, followed by purification and rigorous analytical testing to ensure high purity. The following diagram illustrates a logical workflow for such a process.



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Caption: Generalized workflow for the synthesis and analysis of **3-Amino-2,5-dichloropyridine**.

Experimental Protocols: Analytical Methods for Purity Determination

Ensuring the purity of **3-Amino-2,5-dichloropyridine** is critical for its use in further synthetic steps. The following are detailed methodologies for common analytical techniques used for its purity assessment.

Gas Chromatography (GC)

Gas chromatography is a widely used technique for assessing the purity of volatile compounds like **3-Amino-2,5-dichloropyridine**.

- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID) and a split/splitless injector.
- Column: A capillary column suitable for polar compounds (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness).
- Sample Preparation: Prepare a solution of **3-Amino-2,5-dichloropyridine** in a suitable solvent (e.g., methanol or ethyl acetate) at a concentration of approximately 1 mg/mL.
- GC Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 300 °C
 - Oven Temperature Program: Start at 100 °C, hold for 2 minutes, then ramp up to 250 °C at a rate of 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium or Nitrogen at a constant flow rate.
 - Injection Volume: 1 μ L

- **Data Analysis:** The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile method for purity determination, especially for identifying non-volatile impurities.

- **Instrumentation:** An HPLC system equipped with a UV detector.
- **Column:** A C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- **Sample Preparation:** Dissolve a precisely weighed amount of the compound in the mobile phase to a concentration of about 0.1 mg/mL.
- **HPLC Conditions:**
 - **Mobile Phase:** A mixture of acetonitrile and water (e.g., 60:40 v/v), filtered and degassed.
 - **Flow Rate:** 1.0 mL/min.
 - **Column Temperature:** 30 °C.
 - **Detection Wavelength:** 230 nm.
 - **Injection Volume:** 10 μ L.
- **Data Analysis:** Purity is calculated based on the area percent of the analyte peak in the resulting chromatogram.

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